

# andradite as a potential reference material for isotopic analysis

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# Andradite: Application Notes and Protocols for Isotopic Analysis

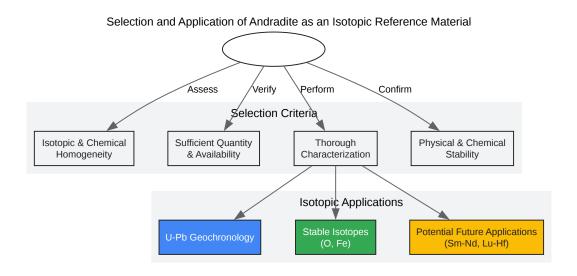
For Researchers, Scientists, and Drug Development Professionals

### Introduction

Andradite, a calcium-iron silicate mineral of the garnet group, is emerging as a valuable potential reference material for in situ isotopic analysis. Its common occurrence in various geological settings, such as skarns and alkaline rocks, and its ability to incorporate trace elements like uranium make it particularly suitable for geochronological studies.[1][2] The development of well-characterized andradite reference materials is crucial for ensuring the accuracy and inter-laboratory comparability of isotopic data. This document provides detailed application notes and standardized protocols for the use of andradite as a reference material in isotopic analysis, with a primary focus on U-Pb geochronology and an exploration of its potential for stable isotope analysis.

# Logical Framework for Andradite as a Reference Material





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Caption: Logical workflow for the selection and application of **andradite** as a reference material for isotopic analysis.

## **Quantitative Data Summary**

The following tables summarize the available isotopic data for various **andradite** reference materials.

Table 1: U-Pb Isotopic Data for Andradite Reference Materials



Referenc e Material	Analytical Techniqu e	206Pb/23 8U Age (Ma)	207Pb/23 5U Age (Ma)	Concordi a Age (Ma)	MSWD	Referenc e
MKWB	ID-TIMS	264.9 ± 5.8	-	-	3.4	[1]
DGS	ID-TIMS	139.42 ± 0.36	-	-	1.9	[1]
Stanley	ID-TIMS	23.28 ± 0.38	-	-	1.9	[1]
Jumbo	ID-TIMS	110.34 ± 0.03	-	-	1.21	[3]
Tiptop	ID-TIMS	209.57 ± 0.11	-	-	1.39	[3]
Willsboro	ID-TIMS	1022 ± 16	-	1022 ± 16	46	[4]
ID-TIMS	1024.7 ± 9.5	-	-	1342	[3]	
SIMS	1025 ± 18	-	-	1.4	[2]	_
Mali	ID-TIMS	202.0 ± 1.2	-	-	-	[4]
LA-ICP-MS	202 ± 2	-	-	-	[4]	
SIMS	202.8 ± 2.2	-	-	1.2	[2]	_
IUC-1	ID-TIMS	20.6 ± 0.8	20.9 ± 0.4	-	-	[5]
LA-ICP-MS	20.4 ± 0.5 (Weighted Mean)	-	-	-	[5]	

Table 2: Stable Isotope Data for Andradite



Sample	Isotopic System	δ value (‰)	Standard	Analytical Technique	Reference
Dinkey Dome Garnet	Oxygen (δ <sup>18</sup> O)	6.7 - 7.4	VSMOW	Laser Fluorination	[6]
Erongo Andradite	Iron (δ <sup>56</sup> Fe)	+0.4 to +1.1	IRMM-014	Not specified	[7]

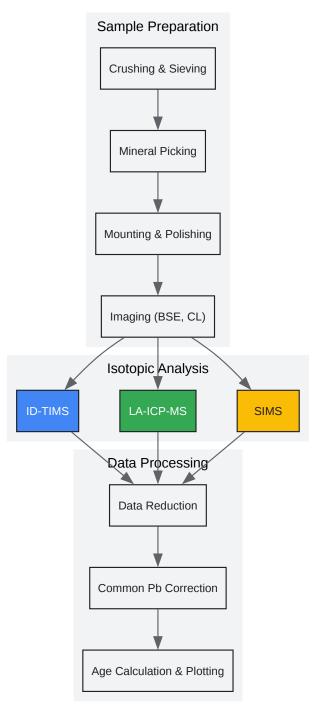
Note: The stable isotope data presented here are from studies on natural **andradite** occurrences and not from designated reference materials. They are included to indicate the potential range of isotopic compositions.

# Experimental Protocols U-Pb Geochronology

The following are generalized protocols for the U-Pb dating of **andradite**. It is recommended to consult the specific publications for detailed instrument parameters and data processing steps.



#### Generalized Workflow for U-Pb Isotopic Analysis of Andradite



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Caption: A generalized workflow for U-Pb isotopic analysis of **andradite**, from sample preparation to data processing.

#### 1. Sample Preparation

- Crushing and Sieving: Crush the rock sample containing **andradite** and sieve to an appropriate grain size fraction.
- Mineral Separation: Separate garnet grains using standard heavy liquid and magnetic separation techniques.
- Hand Picking: Hand-pick clear, inclusion-free andradite grains under a binocular microscope.
- Mounting and Polishing: Mount the selected grains in an epoxy resin puck and polish to expose the interior of the grains.
- Imaging: Image the polished grains using back-scattered electron (BSE) and cathodoluminescence (CL) detectors on a scanning electron microscope (SEM) to identify zoning, inclusions, and cracks.

#### 2. Analytical Techniques

- Isotope Dilution Thermal Ionization Mass Spectrometry (ID-TIMS):
  - Excise a fragment of the andradite grain or micro-drill a powder from a specific domain identified during imaging.
  - Spike the sample with a calibrated mixed 205Pb-235U or similar tracer.
  - Dissolve the spiked sample in a mixture of HF and HNO₃ in a high-pressure digestion vessel.
  - Separate U and Pb from the sample matrix using anion exchange chromatography.[8]
  - Load the purified U and Pb fractions onto separate outgassed rhenium filaments with a silica gel emitter for Pb and colloidal graphite for U.



- Measure the isotopic ratios of U and Pb using a thermal ionization mass spectrometer.
- Correct for mass fractionation, spike contribution, and blank contamination to calculate the U-Pb ages.
- Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS):
  - Place the polished epoxy mount in the laser ablation sample cell.
  - Select ablation spots on the andradite grains based on the SEM images, avoiding inclusions and cracks.
  - Ablate the sample using a focused laser beam (e.g., 193 nm ArF excimer laser).
  - Transport the ablated aerosol in a carrier gas (He-Ar mixture) to the ICP-MS.
  - Ionize the aerosol in the argon plasma and measure the ion beams of Pb, U, and Th isotopes.
  - Use a primary reference material (e.g., Willsboro or Mali **andradite**) for external calibration and correction of instrumental mass bias and down-hole fractionation.[4][9]
  - Process the raw data using specialized software to calculate U-Pb ratios and ages. A common Pb correction is often necessary.
- Secondary Ion Mass Spectrometry (SIMS):
  - Coat the polished and cleaned epoxy mount with a thin layer of gold to ensure conductivity.
  - Introduce the mount into the high-vacuum sample chamber of the SIMS instrument.
  - Focus a primary ion beam (e.g., O<sup>-</sup>) onto the selected spot on the **andradite** grain.
  - Sputter secondary ions from the sample surface.
  - Accelerate and mass-filter the secondary ions in a magnetic sector mass spectrometer.
  - Measure the intensities of Pb and U oxide (UO+, UO2+) ion beams.



- Use a matrix-matched andradite reference material (e.g., Willsboro) to calibrate the U/Pb ratio.[2]
- Calculate the U-Pb ages after correcting for common Pb.

## **Stable Isotope Analysis**

The following are generalized protocols for oxygen and iron stable isotope analysis of andradite.

- 1. Oxygen Isotope Analysis (Laser Fluorination)
- Hand-pick pure andradite fragments and clean them ultrasonically in deionized water.
- Load approximately 1-2 mg of the sample into a sample holder.
- Place the holder in a high-vacuum extraction line.
- React the sample with a fluorinating agent (e.g., BrF₅) by heating with a CO₂ laser to liberate oxygen gas.[6][10]
- Purify the extracted O<sub>2</sub> gas cryogenically.
- Analyze the isotopic composition of the O<sub>2</sub> gas (<sup>18</sup>O/<sup>16</sup>O and <sup>17</sup>O/<sup>16</sup>O ratios) using a dual-inlet gas source mass spectrometer.
- Report the results in delta notation (δ¹8O) relative to the Vienna Standard Mean Ocean
   Water (VSMOW) standard.[6]
- 2. Iron Isotope Analysis (SIMS)
- The protocol for in situ iron isotope analysis by SIMS is highly instrument-specific. A general workflow involves:
  - Sample preparation as for U-Pb SIMS analysis (gold coating).
  - Sputtering of the sample surface with a primary ion beam.
  - Measurement of the secondary ion beams of iron isotopes (e.g., <sup>56</sup>Fe+ and <sup>54</sup>Fe+).



- Correction for instrumental mass fractionation using a suitable reference material.
- Data are reported in delta notation ( $\delta^{56}$ Fe) relative to the IRMM-014 standard.[11]

### **Limitations and Future Directions**

While **andradite** shows great promise as a reference material for U-Pb geochronology and has potential for stable isotope studies, there are currently limitations.

- Sm-Nd and Lu-Hf Systems: To date, there is a lack of published data on the characterization
  of andradite as a reference material for Sm-Nd and Lu-Hf isotopic analysis. Future research
  should focus on evaluating the homogeneity and suitability of existing and new andradite
  materials for these important isotopic systems.
- Matrix Effects: For in situ techniques like LA-ICP-MS and SIMS, matrix-matched reference
  materials are crucial to mitigate analytical bias. The development of a suite of andradite
  reference materials with varying compositions would be beneficial for the broader geological
  community.[12]

## Conclusion

Andradite is a valuable addition to the suite of available reference materials for isotopic analysis, particularly for in situ U-Pb geochronology. The well-characterized reference materials discussed in this document provide a solid foundation for obtaining accurate and precise age data. The application of andradite to stable isotope studies is an emerging field with the potential to provide new insights into a variety of geological processes. Continued research and characterization of andradite will further enhance its utility as a versatile reference material in the Earth and planetary sciences.

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